

Section 1: Frequently Asked Questions (FAQs) - Physicochemical Fundamentals

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Compound of Interest

Compound Name: 5-(3-Nitrophenyl)-1,2,4-triazin-3-amine

Cat. No.: B11766916

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Q: Why is the baseline aqueous solubility of **5-(3-Nitrophenyl)-1,2,4-triazin-3-amine** so low?

A: The poor solubility is driven by two competing thermodynamic factors. First, the planar 1,2,4-triazine core exhibits high crystal lattice energy, making it difficult for water molecules to disrupt the solid state. Second, the 3-nitrophenyl group is highly lipophilic. Furthermore, the 3-amino group on the triazine ring is only weakly basic, with a predicted pKa of approximately 3.67[1]. Because this pKa is well below physiological pH (7.4), the molecule remains entirely un-ionized in standard biological buffers, preventing favorable ion-dipole interactions with water.

Q: Can I improve solubility simply by lowering the pH of my buffer? A: Yes, but with severe limitations. To achieve >90% ionization of the amine group, the pH must be dropped to at least one unit below the pKa (i.e., pH < 2.67). While converting triazines to hydrochloride salts is a valid strategy for analytical dissolution[2], this highly acidic environment is toxic to cell cultures and incompatible with most in vitro biological assays.

Q: If my team is conducting Structure-Activity Relationship (SAR) studies, can we structurally modify the compound to bypass formulation issues? A: Yes. Research on 1,2,4-triazine derivatives frequently highlights poor kinetic solubility as a bottleneck[3]. Introducing polar moieties—such as replacing hydrophobic rings with benzylmorpholine or adding basic amine

linkers—has been shown to increase the aqueous solubility of triazine scaffolds from <5 mg/L to over 200 mg/L[4].

Section 2: Troubleshooting Guide - Experimental Issues

Issue 1: The compound precipitates ("crashes out") immediately upon diluting the DMSO stock into the assay buffer.

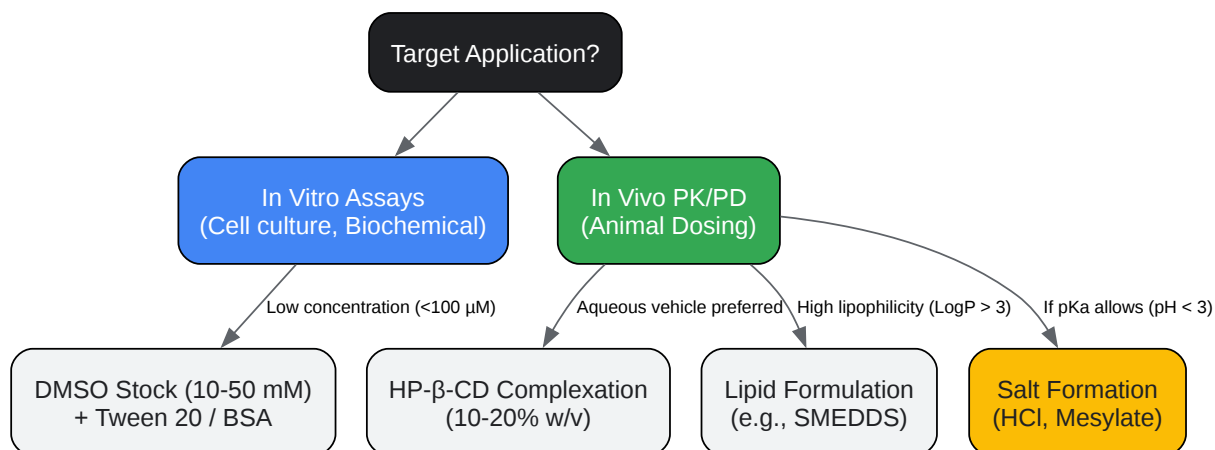
- **Root Cause (Causality):** This is a classic solvent-shift phenomenon. The compound is highly soluble in 100% DMSO, but as bulk water is introduced, the dielectric constant of the microenvironment changes rapidly. The local concentration of the compound exceeds its aqueous thermodynamic solubility, leading to supersaturation and rapid nucleation.
- **Resolution:** Do not add DMSO stocks directly to bulk water. Implement the Cosolvent-Surfactant Step-Down Protocol (see Section 4) to create a micellar shield around the hydrophobic nitrophenyl group before it encounters the bulk aqueous phase.

Issue 2: We synthesized the HCl salt of the compound, but it still forms a cloudy suspension in PBS (pH 7.4).

- **Root Cause (Causality):** The pH of PBS (7.4) is significantly higher than the pH_{max} of the compound's salt form. When the salt dissolves, the local pH forces the compound to rapidly deprotonate and disproportionate back into the highly insoluble free-base form.
- **Resolution:** For neutral pH environments, abandon salt formation. Instead, utilize a dynamic encapsulation strategy such as Hydroxypropyl- β -cyclodextrin (HP- β -CD) complexation, which physically shields the lipophilic regions of the molecule from water.

Section 3: Data Visualization & Formulation Strategy

To determine the correct approach for your specific experiment, follow the decision tree below.



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Decision tree for selecting a solubility enhancement strategy for 1,2,4-triazin-3-amines.

Quantitative Data Summary

Table 1: Physicochemical Profile & Impact on Solubility

Parameter	Value / Estimate	Mechanistic Impact on Solubility
Core Structure	1,2,4-triazine	High planarity increases crystal lattice energy, resisting dissolution.
Functional Groups	3-amino, 5-(3-nitrophenyl)	Nitrophenyl group is highly lipophilic; amino group is weakly basic.
Predicted pKa	~3.67	Poor ionization at physiological pH (7.4); requires pH < 2.0 for full protonation.

| Baseline Aqueous Sol. | < 5 mg/L | Insufficient for standard dosing without specialized formulation. |

Table 2: Recommended Formulation Vehicles

Vehicle Type	Composition	Target Application	Expected Solubility Limit
Cosolvent Blend	0.5% DMSO + 0.1% Tween-80 in PBS	In vitro assays	Up to 50-100 µM
Complexation	20% HP-β-CD in Water	In vivo (IV/PO)	1-5 mg/mL

| Lipid Formulation | 10% Ethanol, 40% PEG400, 50% Water | In vivo (PO) | 2-10 mg/mL |

Section 4: Validated Experimental Protocols

Protocol 1: Cosolvent-Surfactant Step-Down (For In Vitro Assays)

This protocol prevents solvent-shift precipitation by creating a surfactant gradient.

- **Primary Stock:** Dissolve **5-(3-Nitrophenyl)-1,2,4-triazin-3-amine** in 100% molecular biology grade DMSO to create a 10 mM stock. Vortex until completely clear.
- **Intermediate Vehicle:** In a separate tube, prepare a solution of 10% Tween-80 (or 10% BSA) in your target aqueous buffer (e.g., PBS).
- **Step-Down Dilution:** Slowly add 5 µL of the DMSO stock to 45 µL of the intermediate vehicle while vortexing continuously. Do not allow the DMSO drop to sit on the surface.
- **Final Dilution:** Dilute this 50 µL mixture 1:10 into the final assay buffer. (Final concentrations: 0.5% DMSO, 0.45% Tween-80).
- **Self-Validation Check:** Shine a laser pointer through the final solution in a dark room. The absence of a scattered beam (Tyndall effect) confirms a true solution rather than a colloidal nano-suspension.

Protocol 2: HP- β -CD Complexation (For In Vivo Dosing)

This protocol utilizes the hydrophobic cavity of cyclodextrins to encapsulate the nitrophenyl group.



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Step-by-step workflow for formulating triazine derivatives using HP- β -CD complexation.

- **Vehicle Preparation:** Prepare a 20% (w/v) solution of Hydroxypropyl- β -cyclodextrin (HP- β -CD) in 50 mM acetate buffer (pH 4.0). The slight acidity aids the weak basicity of the amine without degrading the cyclodextrin.
- **Compound Addition:** Add **5-(3-Nitrophenyl)-1,2,4-triazin-3-amine** powder in excess (e.g., 10 mg/mL) to the cyclodextrin solution.
- **Equilibration:** Sonicate the suspension in a water bath for 15 minutes to break up macroscopic aggregates, then stir magnetically at 25°C for 24 hours to allow thermodynamic equilibrium of the inclusion complex.
- **Filtration:** Filter the suspension through a 0.22 μ m PTFE syringe filter to remove all uncomplexed solid material.
- **Self-Validation Check:** Analyze the clear filtrate via HPLC-UV against a known standard curve to quantify the exact dissolved concentration before proceeding to animal dosing.

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Sources

- [1. 3-AMINO-1,2,4-TRIAZINE | 1120-99-6 \[chemicalbook.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. Investigating the Structure–Activity Relationship of 1,2,4-Triazine G-Protein-Coupled Receptor 84 \(GPR84\) Antagonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. centaur.reading.ac.uk \[centaur.reading.ac.uk\]](#)
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